

In-Vitro Metabolic Profiling of MDMB-CHMINACA: A Technical Guide

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Compound of Interest

Compound Name: *Mdmb-chminaca, (+-)-*

CAS No.: *1715016-78-6*

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Introduction

MDMB-CHMINACA (methyl 2-(1-(cyclohexylmethyl)-1H-indazole-3-carboxamido)-3,3-dimethylbutanoate) is a potent synthetic cannabinoid receptor agonist (SCRA) that has been associated with significant public health concerns. Understanding its metabolic fate is crucial for forensic toxicology, clinical diagnostics, and the development of potential therapeutic interventions. This technical guide provides an in-depth overview of the in-vitro metabolic profiling of MDMB-CHMINACA, focusing on the core methodologies, quantitative data, and metabolic pathways.

Core Metabolic Pathways

The in-vitro metabolism of MDMB-CHMINACA is primarily characterized by two major biotransformation pathways: ester hydrolysis and oxidative metabolism, predominantly hydroxylation. These reactions are mainly catalyzed by hepatic enzymes, particularly Cytochrome P450 (CYP) isoenzymes and carboxylesterases.^{[1][2]}

The initial metabolic steps involve either the cleavage of the methyl ester group to form a carboxylic acid metabolite or the addition of hydroxyl groups to various positions on the molecule, most notably the cyclohexylmethyl (CHM) moiety.^[1] These initial metabolites can then undergo further biotransformations, including additional hydroxylations, dehydrogenation to form ketone or aldehyde functionalities, and glucuronide conjugation in Phase II metabolism.

Quantitative Metabolic Data

The following tables summarize the quantitative data on the metabolites of MDMA-CHMINACA identified in in-vitro studies using human liver microsomes (HLM). The relative abundance is presented to indicate the major and minor metabolic pathways.

Table 1: Major Phase I Metabolites of MDMA-CHMINACA in Human Liver Microsomes

Metabolite ID	Biotransformation	Position of Modification	Relative Abundance (%)
M1	Ester Hydrolysis	Methyl Ester Group	Major
M2	Monohydroxylation	Cyclohexylmethyl Moiety	Major
M3	Dihydroxylation	Cyclohexylmethyl Moiety	Minor
M4	Ester Hydrolysis + Monohydroxylation	Methyl Ester and Cyclohexylmethyl	Major
M5	Ketone Formation	Cyclohexylmethyl Moiety	Minor

Note: Relative abundance is a qualitative representation based on reported findings. Precise quantitative values can vary depending on experimental conditions.

Experimental Protocols

In-Vitro Incubation with Human Liver Microsomes (HLM)

This protocol outlines a general procedure for the incubation of MDMA-CHMINACA with pooled human liver microsomes to generate its metabolites.

Materials:

- MDMA-CHMINACA
- Pooled Human Liver Microsomes (HLM), 20 mg/mL
- 0.1 M Phosphate Buffer (pH 7.4)
- NADPH-Regenerating System (e.g., NADPH-A and NADPH-B solutions)
- Acetonitrile (ACN), ice-cold
- Methanol (for stock solution)
- Incubator/Shaking Water Bath (37°C)
- Centrifuge

Procedure:

- Prepare a stock solution of MDMA-CHMINACA in methanol.
- In a microcentrifuge tube, combine the following in order:
 - 0.1 M Phosphate Buffer (pH 7.4)
 - MDMA-CHMINACA solution (final concentration typically 1-10 μ M)
 - Pooled Human Liver Microsomes (final concentration typically 0.5-1.0 mg/mL)
- Pre-incubate the mixture for 5 minutes at 37°C in a shaking water bath.
- Initiate the metabolic reaction by adding the NADPH-regenerating system.
- Incubate for a defined period (e.g., 60 minutes) at 37°C with gentle agitation.

- Terminate the reaction by adding an equal volume of ice-cold acetonitrile.
- Vortex the sample vigorously and then centrifuge at high speed (e.g., >10,000 x g) for 10 minutes to precipitate the proteins.
- Carefully transfer the supernatant to a new tube for analysis by LC-MS/MS or LC-QTOF-MS.

Sample Analysis by Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

This protocol provides a general framework for the analysis of MDMB-CHMINACA and its metabolites.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Quadrupole Time-of-Flight (QTOF) Mass Spectrometer with an Electrospray Ionization (ESI) source

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m) is commonly used.
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient Elution: A typical gradient starts with a low percentage of Mobile Phase B, which is gradually increased over the run to elute compounds with increasing hydrophobicity. A representative gradient is as follows:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B
 - 15-18 min: Hold at 95% B

- 18-19 min: 95% to 5% B
- 19-22 min: Hold at 5% B
- Flow Rate: 0.3 - 0.5 mL/min
- Column Temperature: 35-40°C
- Injection Volume: 5-10 µL

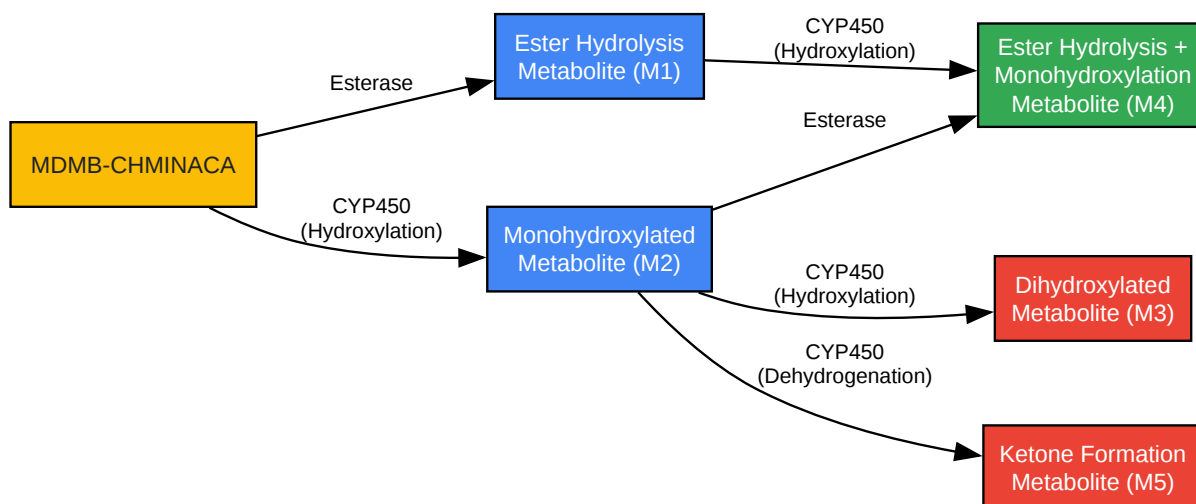
Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 - 4.5 kV
- Gas Temperature: 300 - 350°C
- Gas Flow: 8 - 12 L/min
- Nebulizer Pressure: 30 - 45 psi
- Scan Range: m/z 100 - 1000
- Data Acquisition: Full scan mode for metabolite identification and targeted MS/MS for structural elucidation.

Visualizations

Metabolic Pathways of MDMB-CHMINACA

The following diagram illustrates the primary Phase I metabolic pathways of MDMB-CHMINACA.

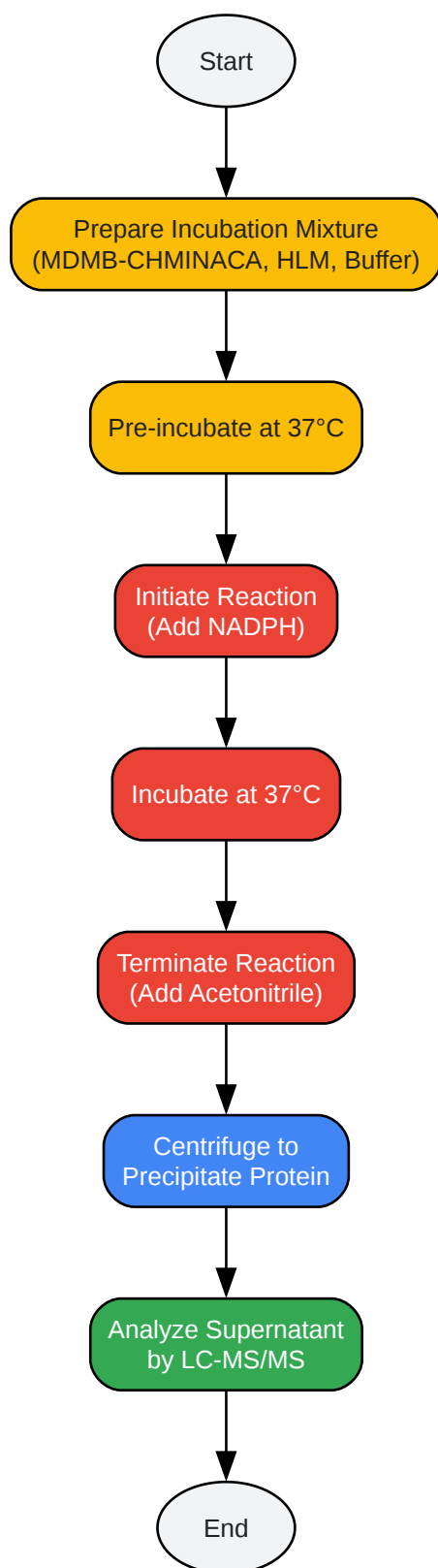


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Phase I metabolic pathways of MDMB-CHMINACA.

Experimental Workflow for In-Vitro Metabolism Study

This diagram outlines the general workflow for conducting an in-vitro metabolism study of MDMB-CHMINACA.



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Workflow for in-vitro metabolism of MDMB-CHMINACA.

Conclusion

This technical guide provides a foundational understanding of the in-vitro metabolic profiling of MDMB-CHMINACA. The primary metabolic pathways involve ester hydrolysis and hydroxylation, leading to a series of Phase I metabolites. The detailed experimental protocols and analytical parameters serve as a valuable resource for researchers in the fields of forensic science, toxicology, and drug metabolism. Further studies are warranted to fully quantify all metabolites and to elucidate the specific roles of individual CYP450 isoenzymes in the biotransformation of this potent synthetic cannabinoid.

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References

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